

Elemental Analysis of 4-(Mesitylamino)-4-oxobutanoic Acid: A Comparative Guide

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Compound of Interest

Compound Name: 4-(Mesitylamino)-4-oxobutanoic acid

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This guide provides a comparative analysis of the elemental composition of **4-(Mesitylamino)-4-oxobutanoic acid** against structurally related alternatives. It details the theoretical elemental percentages and outlines the standard experimental protocol for their determination via combustion analysis. This information is crucial for researchers in chemical synthesis and drug development for the verification of molecular structure and purity.

Comparative Elemental Composition

The elemental composition of an organic compound is a fundamental characteristic used to confirm its empirical and molecular formula. The following table summarizes the theoretical weight percentages of Carbon (C), Hydrogen (H), Nitrogen (N), and Oxygen (O) for **4-(Mesitylamino)-4-oxobutanoic acid** and several related N-aryl and oxobutanoic acid derivatives. These values serve as the benchmark for experimental results obtained through elemental analysis.

Compound Name	Molecular Formula	Molecular Weight (g/mol)	% Carbon (C)	% Hydrogen (H)	% Nitrogen (N)	% Oxygen (O)
4-(Mesitylamino)-4-oxobutanoic acid	C ₁₃ H ₁₇ NO ₃	235.28[1] [2]	66.36%	7.28%	5.95%	20.40%
4-(Methylanilino)-4-oxobutanoic acid	C ₁₁ H ₁₃ NO ₃	207.23[3]	63.76%	6.32%	6.76%	23.16%
4-(Benzylamino)-4-oxobutanoic acid	C ₁₁ H ₁₃ NO ₃	207.23[4]	63.76%	6.32%	6.76%	23.16%
4-(4-methylphenyl)-4-oxobutanoic acid	C ₁₁ H ₁₂ O ₃	192.21[5]	68.73%	6.29%	0.00%	24.97%

Experimental Protocol: Combustion Analysis

The most common method for determining the elemental composition of organic compounds is combustion analysis. This technique quantitatively measures the mass fractions of carbon, hydrogen, and nitrogen.

Principle: A small, precisely weighed sample of the organic compound is combusted in a furnace with an excess of oxygen at high temperatures (typically around 1000°C). This process converts all carbon into carbon dioxide (CO₂), hydrogen into water (H₂O), and nitrogen into

nitrogen gas (N_2) or nitrogen oxides (NO_x). The nitrogen oxides are subsequently reduced to N_2 . The resulting gases are separated, and their amounts are measured by a detector.

Instrumentation: A standard CHN elemental analyzer consists of:

- An autosampler
- A high-temperature combustion furnace
- A reduction furnace containing copper to convert NO_x to N_2
- Specific absorbent traps for H_2O and CO_2
- A gas chromatography (GC) column for separating N_2 and CO_2
- A thermal conductivity detector (TCD)

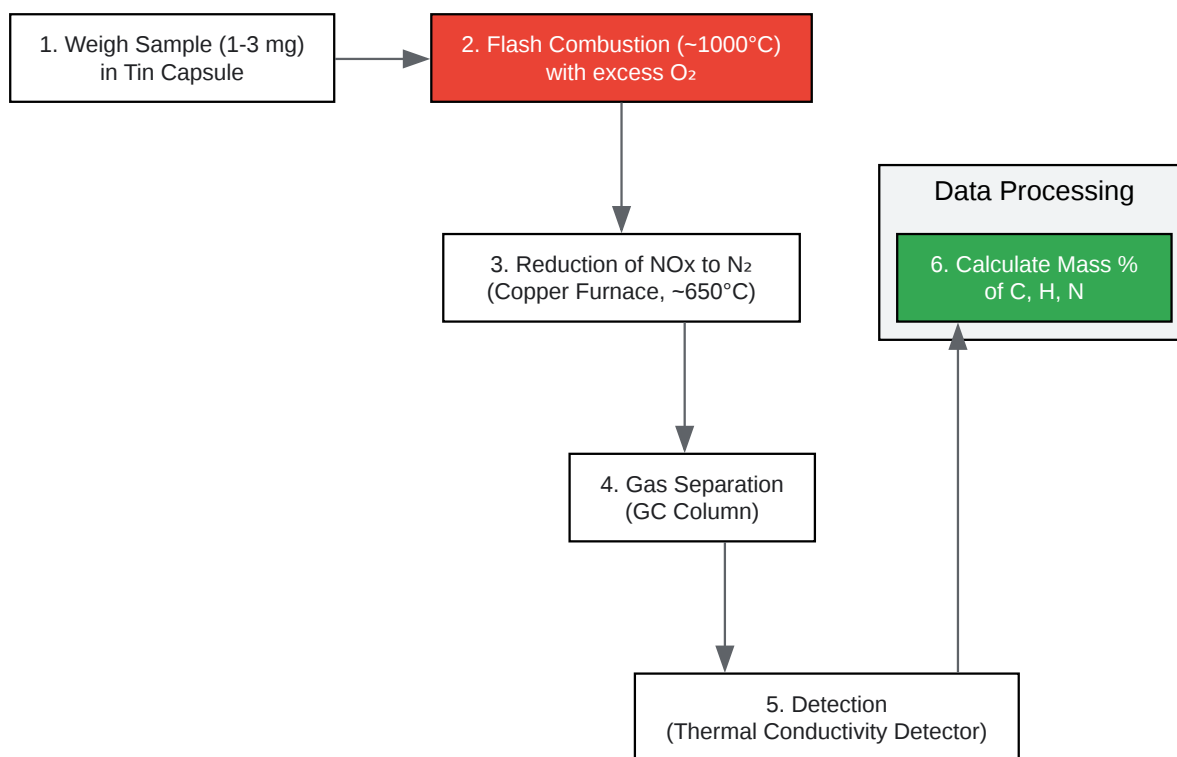
Procedure:

- **Sample Preparation:** A small amount of the purified, dry compound (typically 1-3 mg) is accurately weighed into a tin or silver capsule.
- **Combustion:** The capsule is introduced into the combustion furnace. The tin capsule promotes a rapid, complete "flash" combustion in a temporarily oxygen-enriched atmosphere.
- **Reduction and Gas Purification:** The combustion product gases flow through a reduction tube where copper wiring at $\sim 650^\circ C$ converts any nitrogen oxides to elemental nitrogen. The gas mixture then passes through traps that selectively remove interfering substances like sulfur and halogens, and a water absorbent (e.g., magnesium perchlorate).
- **Separation and Detection:** The remaining mixture of CO_2 , N_2 , and the helium carrier gas passes through a GC column, which separates the individual gases. The thermal conductivity detector measures the concentration of each gas as it elutes from the column.
- **Calculation:** The instrument's software calculates the mass of CO_2 , H_2O , and N_2 from the detector signals. These masses are then used to determine the percentage by weight of C,

H, and N in the original sample. The oxygen percentage is typically determined by difference, assuming C, H, and N are the only other elements present.

Experimental Workflow

The following diagram illustrates the logical workflow of the combustion analysis process for determining the elemental composition of an organic compound.



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Caption: Workflow for CHN elemental analysis via combustion.

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